

Potassium Thiosulfate ($K_2S_2O_3$): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Potassium thiosulfate

Cat. No.: B082159

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Introduction

Potassium thiosulfate ($K_2S_2O_3$) is an inorganic salt composed of two potassium cations (K^+) and one thiosulfate anion ($S_2O_3^{2-}$). It typically presents as a colorless, hygroscopic crystalline solid that is highly soluble in water.[1][2][3] The compound and its various hydrates are notable for their applications across several scientific and industrial domains, including agriculture, photography, and analytical chemistry.[4][5] In agriculture, it serves as a liquid fertilizer providing both potassium and sulfur, and it acts as a nitrification inhibitor to reduce nitrous oxide emissions.[2][4] Its ability to dissolve silver halides made it a crucial fixing agent in traditional photography.[2][4] Furthermore, its role as a reducing agent is fundamental to its use in analytical chemistry, particularly in iodometric titrations.[5][6] This document provides an in-depth examination of the chemical structure, properties, and key experimental methodologies related to **potassium thiosulfate**.

Chemical Structure and Bonding

The thiosulfate anion ($S_2O_3^{2-}$) is the defining feature of **potassium thiosulfate**'s structure. It has a tetrahedral geometry with a central sulfur atom bonded to three oxygen atoms and a terminal sulfur atom.[6] A key characteristic of this anion is the presence of two sulfur atoms in different oxidation states: the central sulfur atom has an oxidation state of +6, while the terminal sulfur atom has an oxidation state of -2. This unique structure is responsible for its distinctive chemical reactivity, including its behavior in redox reactions and its decomposition in acidic conditions.[6]

Caption: Molecular structure of **Potassium Thiosulfate** ($K_2S_2O_3$).

Physicochemical Properties

The physical and chemical properties of **potassium thiosulfate** are summarized below. The data highlights its high solubility in water, which increases significantly with temperature.

Property	Value	Reference(s)
Chemical Formula	$K_2S_2O_3$	[1][4]
Molar Mass	190.32 g/mol	[6][7]
Appearance	White or colorless crystalline solid, often hygroscopic.	[2][4][7]
Density	2.37 g/cm ³ (anhydrous)	[4][6]
pH (Solution)	7.0 - 9.0	[8]
Enthalpy of Formation (ΔH_f°)	-1157 kJ/mol (anhydrous)	[6]
Solubility in Water	96.1 g/100 mL (0 °C) 165.0 g/100 mL (25 °C) 238.3 g/100 mL (60 °C) 312.0 g/100 mL (90 °C)	[4][6]
Solubility in Other Solvents	Insoluble in ethanol.	[3]
Decomposition Temperature	Decomposes upon strong heating (above 200°C) without melting.	
CAS Number	10294-66-3	[2][7]

Chemical Properties and Reactivity

Stability

Potassium thiosulfate is stable in neutral or alkaline aqueous solutions. However, it readily undergoes disproportionation in acidic conditions to produce elemental sulfur, sulfur dioxide, and water.[6] This reaction is characteristic of thiosulfate salts.

- Reaction: $\text{S}_2\text{O}_3^{2-}(\text{aq}) + 2\text{H}^+(\text{aq}) \rightarrow \text{S}(\text{s}) + \text{SO}_2(\text{g}) + \text{H}_2\text{O}(\text{l})$ [6]

Redox Reactions

Potassium thiosulfate acts as a mild reducing agent. Its most notable redox reaction is with iodine, where it is oxidized to the tetrathionate ion ($\text{S}_4\text{O}_6^{2-}$) while reducing iodine (I_2) to iodide (I^-). This reaction forms the basis of iodometric titration for quantitative analysis.[6]

- Reaction: $2\text{S}_2\text{O}_3^{2-}(\text{aq}) + \text{I}_2(\text{aq}) \rightarrow \text{S}_4\text{O}_6^{2-}(\text{aq}) + 2\text{I}^-(\text{aq})$ [6]

Thermal Decomposition

When subjected to strong heating, **potassium thiosulfate** decomposes to form potassium sulfate (K_2SO_4) and potassium sulfide (K_2S).[8]

- Reaction: $4\text{K}_2\text{S}_2\text{O}_3(\text{s}) \rightarrow 3\text{K}_2\text{SO}_4(\text{s}) + \text{K}_2\text{S}_5(\text{s})$ (intermediate), followed by further decomposition.

Compatibility

The compound is incompatible with strong acids, which cause rapid decomposition, and strong oxidizing agents like nitrates and chlorates, which can create explosive mixtures if heated to dryness.[8][9]

Experimental Protocols

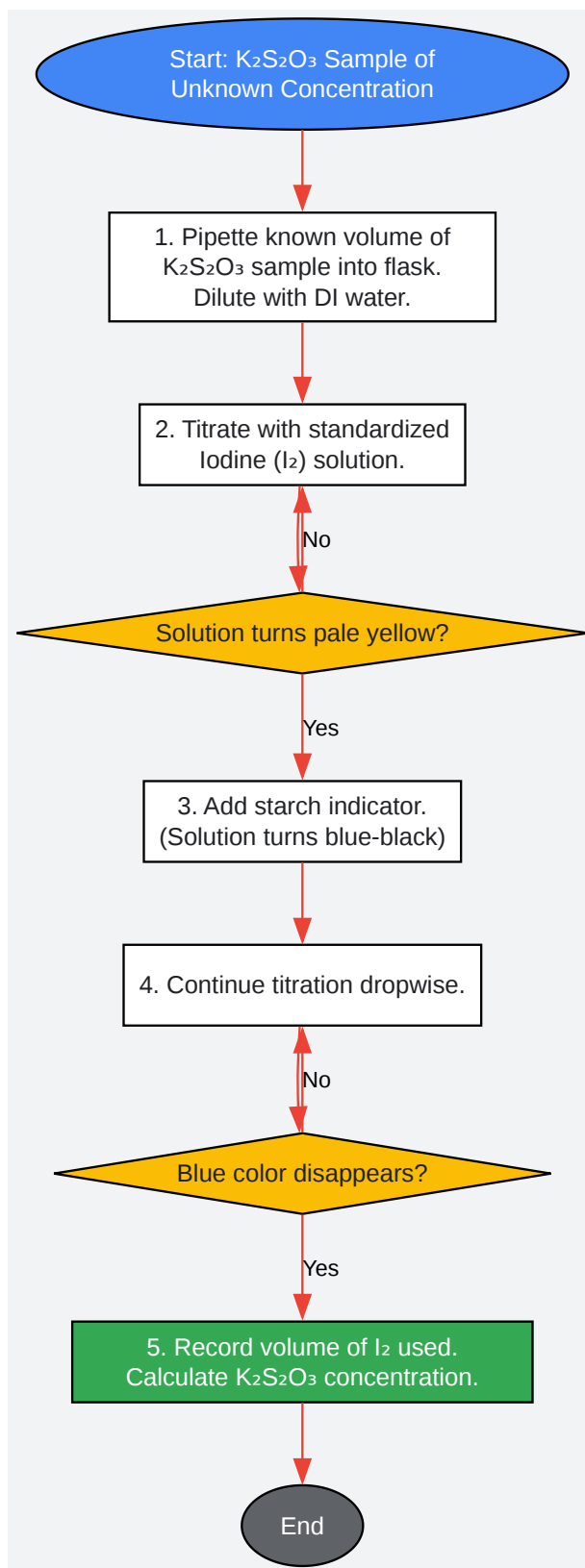
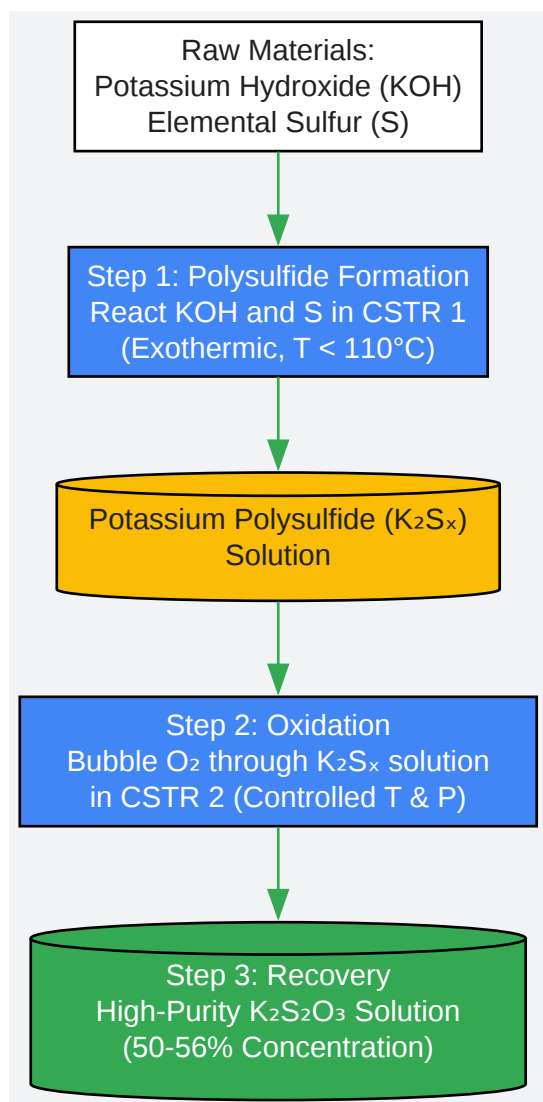
Synthesis via Oxidation of Potassium Polysulfide

A common industrial method for producing high-purity **potassium thiosulfate** involves the oxidation of potassium polysulfide.[10][11][12] This process avoids the lengthy reaction times associated with boiling potassium sulfite with sulfur.[13]

Methodology:

- Potassium Polysulfide Formation: A solution of potassium hydroxide (e.g., 45% KOH) is prepared in a reaction vessel. Elemental sulfur is slowly added to the agitated KOH solution. The reaction is exothermic and the temperature is controlled (e.g., below 100-110°C) to form a concentrated solution of potassium polysulfide (K_2S_x).[11][12]

- Oxidation: The resulting potassium polysulfide solution is transferred to a second reactor. An oxidizing agent, typically pure oxygen or air, is bubbled through the solution under controlled temperature and pressure.[\[10\]](#)[\[11\]](#)
- Reaction Control: The oxidation process is monitored to ensure the thiosulfate is not further oxidized to sulfate, which has low solubility and would precipitate.[\[10\]](#) The pH is maintained near neutral (6.5-8.0).[\[11\]](#)
- Recovery: Once the reaction is complete, a high-concentration (e.g., 50-56%) solution of **potassium thiosulfate** is obtained and recovered.[\[10\]](#)



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